

Technical Guide: Safety and Handling of 1-Chloroanthraquinone

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Compound of Interest

Compound Name: 1-Chloroanthraquinone

Cat. No.: B052148

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1-chloroanthraquinone** (CAS No. 82-44-0), a key intermediate in the synthesis of dyes and pigments. Adherence to these guidelines is crucial to ensure personal safety and minimize environmental impact in a laboratory setting.

Hazard Identification and Classification

1-Chloroanthraquinone is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. It is an irritant and may cause damage to organs through prolonged or repeated exposure.^{[1][2]}

GHS Classification:

- Skin Corrosion/Irritation: Category 2^[2]
- Serious Eye Damage/Eye Irritation: Category 2A^[2]
- Specific Target Organ Toxicity (Repeated Exposure): Category 2^[2]

Hazard Statements:

- H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H373: May cause damage to organs through prolonged or repeated exposure.[2]
- H412: Harmful to aquatic life with long-lasting effects.[3]

Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P273: Avoid release to the environment.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P314: Get medical advice/attention if you feel unwell.
- P501: Dispose of contents/container to an approved waste disposal plant.[2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-chloroanthraquinone** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₇ ClO ₂	[4][5]
Molecular Weight	242.66 g/mol	[3][4][5]
Appearance	Light yellow to yellow powder or crystals	[3][5][6]
Melting Point	159-160 °C	[3][4][5][7]
Boiling Point	345.65 °C (estimate)	[4][5][7]
Flash Point	179.7 °C	[4]
Solubility	Soluble in hot toluene; sparingly soluble in water	[4][5][6][7]
Vapor Pressure	1.87E-07 mmHg at 25°C	[4]

Toxicological Information

The toxicological properties of **1-chloroanthraquinone** have not been fully investigated.[1] However, available data indicates it is an irritant and may have other health effects.

Test	Species	Route	Result	Reference
LD50	Mouse	Intravenous	56 mg/kg	[4]
LD50	Rabbit	Oral	15100 mg/kg	[5]
Draize test	Rabbit	Eye	500 mg/24H (Mild irritation)	[1]

Carcinogenicity: **1-Chloroanthraquinone** is not listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.[1]

Experimental Protocols

Detailed experimental protocols for the toxicological data cited are not available in standard safety data sheets. The provided data is a summary of results from standardized toxicological

testing, such as the Draize eye irritancy test. The general methodology for such a test involves:

Draize Eye Irritancy Test (General Methodology):

- **Animal Model:** Albino rabbits are typically used.
- **Test Substance Application:** A specified amount of the test substance (e.g., 500 mg) is applied to the conjunctival sac of one eye of each animal. The other eye serves as a control.
[\[1\]](#)
- **Observation:** The eyes are observed and scored for redness, swelling, and discharge at specific intervals (e.g., 1, 24, 48, and 72 hours) after application.
- **Scoring:** The severity of the observed effects is graded according to a standardized scoring system. The final score determines the irritation classification (e.g., mild, moderate, severe).

Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

Handling:

- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[2\]](#)
- Use in a well-ventilated area, preferably in a chemical fume hood, to keep airborne concentrations low.[\[1\]](#)[\[8\]](#)
- Avoid generating dust.[\[1\]](#)
- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Do not ingest or inhale.[\[1\]](#)
- Remove and wash contaminated clothing before reuse.[\[1\]](#)[\[2\]](#)

Storage:

- Store in a tightly closed container.[\[1\]](#)

- Keep in a cool, dry, and well-ventilated area.[1][9]
- Store away from incompatible materials such as strong oxidizing agents.[1][2]
- Recommended storage temperature is below +30°C.[4][5][7]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn when handling **1-chloroanthraquinone**.

Protection Type	Specification	Purpose
Eye/Face Protection	Chemical safety goggles or eyeglasses compliant with OSHA's 29 CFR 1910.133 or European Standard EN166.[1][2]	To protect eyes from dust and splashes.
Skin Protection	Appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[1][8]	To prevent skin contact.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if dust is generated.[1]	To prevent inhalation of dust particles.

First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention.

Exposure Route	First Aid Procedure
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[1][2][9]
Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1][2]
Eye Contact	Get medical aid. Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][2]
Ingestion	Get medical aid. Do NOT induce vomiting. If the person is conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person.[1][2][9]

Fire Fighting and Accidental Release Measures

Fire Fighting:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[1][2][10]
- Specific Hazards: During a fire, irritating and highly toxic gases such as hydrogen chloride, carbon monoxide, and carbon dioxide may be generated by thermal decomposition.[1][2]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[1][2]

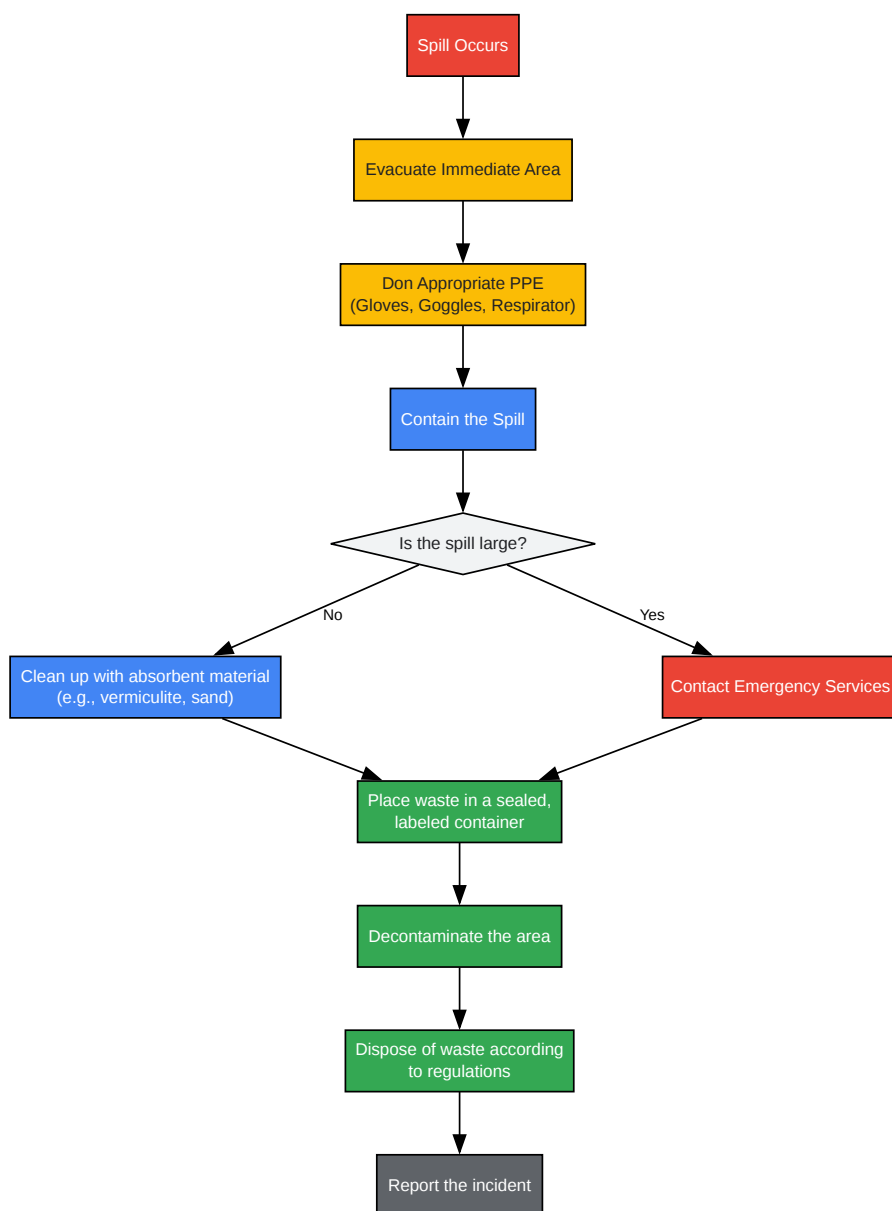
Accidental Release:

- Personal Precautions: Use proper personal protective equipment as indicated in Section 6. Ensure adequate ventilation.[1][2]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Containment and Cleanup: Sweep up the material and place it into a suitable, closed container for disposal. Avoid generating dusty conditions.^{[1][10]}

Logical Workflow for Spill Management

The following diagram illustrates the logical workflow for handling a **1-chloroanthraquinone** spill.



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Caption: Workflow for handling a **1-Chloroanthraquinone** spill.

This guide is intended to provide essential safety information. Always refer to the specific Safety Data Sheet (SDS) for the product you are using and consult with your institution's

environmental health and safety department for any additional guidance.

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